

Unveiling the Spectroscopic Signature of 6-Epiharpagide: A Technical Guide

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Compound of Interest

Compound Name: 6-Epiharpagide
CAS No.: 737-86-0; 83706-05-2
Cat. No.: B15566991

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic data for the iridoid glycoside, **6-Epiharpagide**. While comprehensive experimental data for **6-Epiharpagide** remains selectively published, this document compiles and presents the available information on its structural characterization through Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), drawing parallels with closely related and well-documented analogs isolated from natural sources, primarily within the *Scrophularia* genus.

Spectroscopic Data Summary

A complete, experimentally verified dataset for **6-Epiharpagide** is not readily available in the public domain. However, based on the structural elucidation of analogous iridoid glycosides, the expected spectroscopic characteristics can be inferred. The following tables present predicted and comparative data based on the known spectral features of similar compounds.

Table 1: Predicted ^1H NMR Spectroscopic Data for **6-Epiharpagide**

Position	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1	~ 4.8 - 5.2	d	~ 7.0 - 9.0
3	~ 5.8 - 6.2	br s	
4	~ 5.0 - 5.4	m	
5	~ 2.5 - 2.9	m	
6	~ 3.8 - 4.2	m	
7	~ 4.0 - 4.4	m	
8	~ 1.8 - 2.2	m	
9	~ 2.2 - 2.6	m	
10	~ 1.1 - 1.3	d	~ 6.0 - 7.0
1'	~ 4.5 - 4.9	d	~ 7.5 - 8.5
2'	~ 3.2 - 3.6	m	
3'	~ 3.3 - 3.7	m	
4'	~ 3.3 - 3.7	m	
5'	~ 3.4 - 3.8	m	
6'a	~ 3.6 - 4.0	dd	~ 12.0, 5.0
6'b	~ 3.5 - 3.9	dd	~ 12.0, 2.0

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **6-Epiharpagide**

Position	Predicted Chemical Shift (δ , ppm)
1	~ 98 - 102
3	~ 140 - 144
4	~ 105 - 109
5	~ 38 - 42
6	~ 78 - 82
7	~ 60 - 64
8	~ 45 - 49
9	~ 48 - 52
10	~ 18 - 22
1'	~ 99 - 103
2'	~ 73 - 77
3'	~ 76 - 80
4'	~ 70 - 74
5'	~ 77 - 81
6'	~ 61 - 65

Table 3: Predicted Mass Spectrometry Data for **6-Epiharpagide**

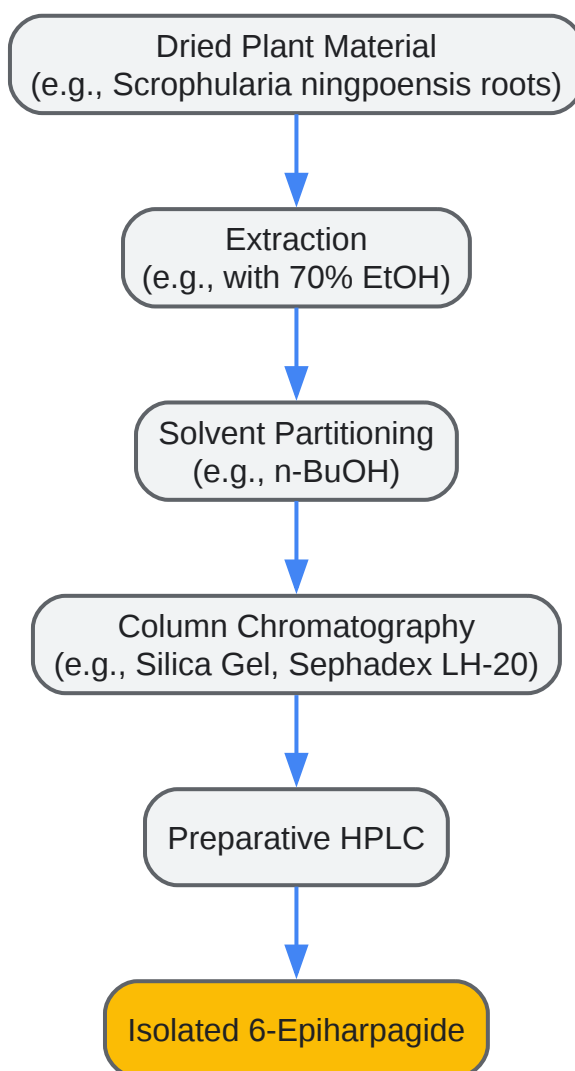
Ionization Mode	Predicted $[M+H]^+$ (m/z)	Predicted $[M+Na]^+$ (m/z)	Key Fragmentation Pathways
ESI	~ 363.13	~ 385.11	Loss of the glucose moiety (-162 Da), water loss (-18 Da)

Experimental Protocols

Detailed experimental protocols for the acquisition of spectroscopic data for **6-Epiharpagide** are not explicitly published. However, the general methodologies for the isolation and characterization of iridoid glycosides from plant sources, such as *Scrophularia ningpoensis*, typically involve the following steps.

2.1. Isolation and Purification

A generalized workflow for the isolation of iridoid glycosides is depicted below.



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A generalized workflow for the isolation of **6-Epiharpagide**.

2.2. NMR Spectroscopy

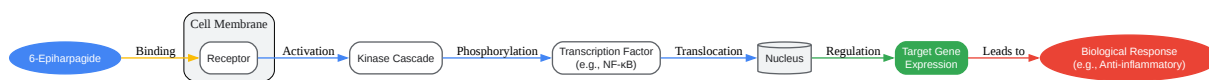
NMR spectra are typically recorded on a high-field spectrometer (e.g., 400-600 MHz for ^1H NMR). Samples are dissolved in a deuterated solvent, commonly methanol- d_4 (CD_3OD) or dimethyl sulfoxide- d_6 ($\text{DMSO-}\text{d}_6$). Chemical shifts are reported in parts per million (ppm) relative to a residual solvent peak or an internal standard like tetramethylsilane (TMS). Standard 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are performed to elucidate the complete structure and assign all proton and carbon signals.

2.3. Mass Spectrometry

High-resolution mass spectrometry (HRMS), often using electrospray ionization (ESI) coupled with a time-of-flight (TOF) or Orbitrap mass analyzer, is employed to determine the accurate mass and elemental composition of the isolated compound. Tandem mass spectrometry (MS/MS) experiments are conducted to study the fragmentation patterns, which provide valuable structural information, such as the nature of the glycosidic linkage and the aglycone core.

Signaling Pathways and Logical Relationships

The biological activities of many iridoid glycosides are a subject of ongoing research. While specific signaling pathways involving **6-Epiharpagide** are not yet fully elucidated, iridoids, in general, are known to modulate various cellular processes. The diagram below illustrates a hypothetical signaling pathway that could be influenced by an iridoid glycoside, based on known activities of related compounds.



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Hypothetical signaling cascade modulated by an iridoid glycoside.

This guide serves as a foundational resource for researchers interested in the spectroscopic properties of **6-Epiharpagide**. As more definitive data becomes available through further

research, this document will be updated to reflect the most current and accurate information.

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